

# Proper Disposal Procedures for Ethyl Undecanoate

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## Compound of Interest

Compound Name: Ethyl undecanoate

Cat. No.: B1293801

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **ethyl undecanoate**.

## Immediate Safety and Handling Information

**Ethyl undecanoate** may cause skin and serious eye irritation, as well as respiratory irritation. [1] Therefore, adherence to strict safety protocols is essential. Before handling, always consult the specific Safety Data Sheet (SDS) provided with the product.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1][2]
- Skin Protection: Use suitable protective gloves and clothing to prevent skin exposure.[1][3]
- Respiratory Protection: Use only in a well-ventilated area. Under normal use conditions with adequate ventilation, specific respiratory protection is generally not required.

### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

- Store in a well-ventilated place in a tightly closed container.
- Keep away from sources of ignition.

## Quantitative Data for Ethyl Undecanoate

This table summarizes key quantitative data essential for risk assessment and proper handling.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O <sub>2</sub>
Molecular Weight	214.35 g/mol
Appearance	Colorless Liquid
Boiling Point	105 °C @ 4 mmHg
Melting Point	-15 °C / 5 °F
Flash Point	> 112 °C / > 233.6 °F
Density	0.860 g/cm <sup>3</sup>
Storage Class	Combustible liquids

## Step-by-Step Disposal Procedure

The disposal of **ethyl undecanoate** must be conducted in accordance with all federal, state, and local regulations. Chemical waste should never be disposed of down the drain or in regular trash. The following is a general workflow for laboratory settings.

### 1. Waste Identification and Segregation:

- A laboratory chemical is considered "waste" as soon as it is no longer intended for use.
- Treat **ethyl undecanoate** waste as a hazardous chemical waste.
- Segregate **ethyl undecanoate**, a non-halogenated organic liquid, from other waste streams such as halogenated solvents, corrosive wastes, and solid wastes to prevent dangerous reactions.

## 2. Containerization:

- Select a suitable, leak-proof container with a secure lid for collecting the waste. Plastic containers are often preferred over glass to minimize breakage risks, provided they are chemically compatible.
- Ensure the container is made of a material compatible with **ethyl undecanoate** and is in good condition, free from rust or leaks.

## 3. Labeling:

- As soon as waste is added, label the container with a "Hazardous Waste" tag.
- The label must include the full chemical name, "**Ethyl Undecanoate**," and the names of any other components in a mixture. Chemical formulas or abbreviations are not permitted.
- Include the date of waste generation, the principal investigator's name, and the lab location (building and room number).

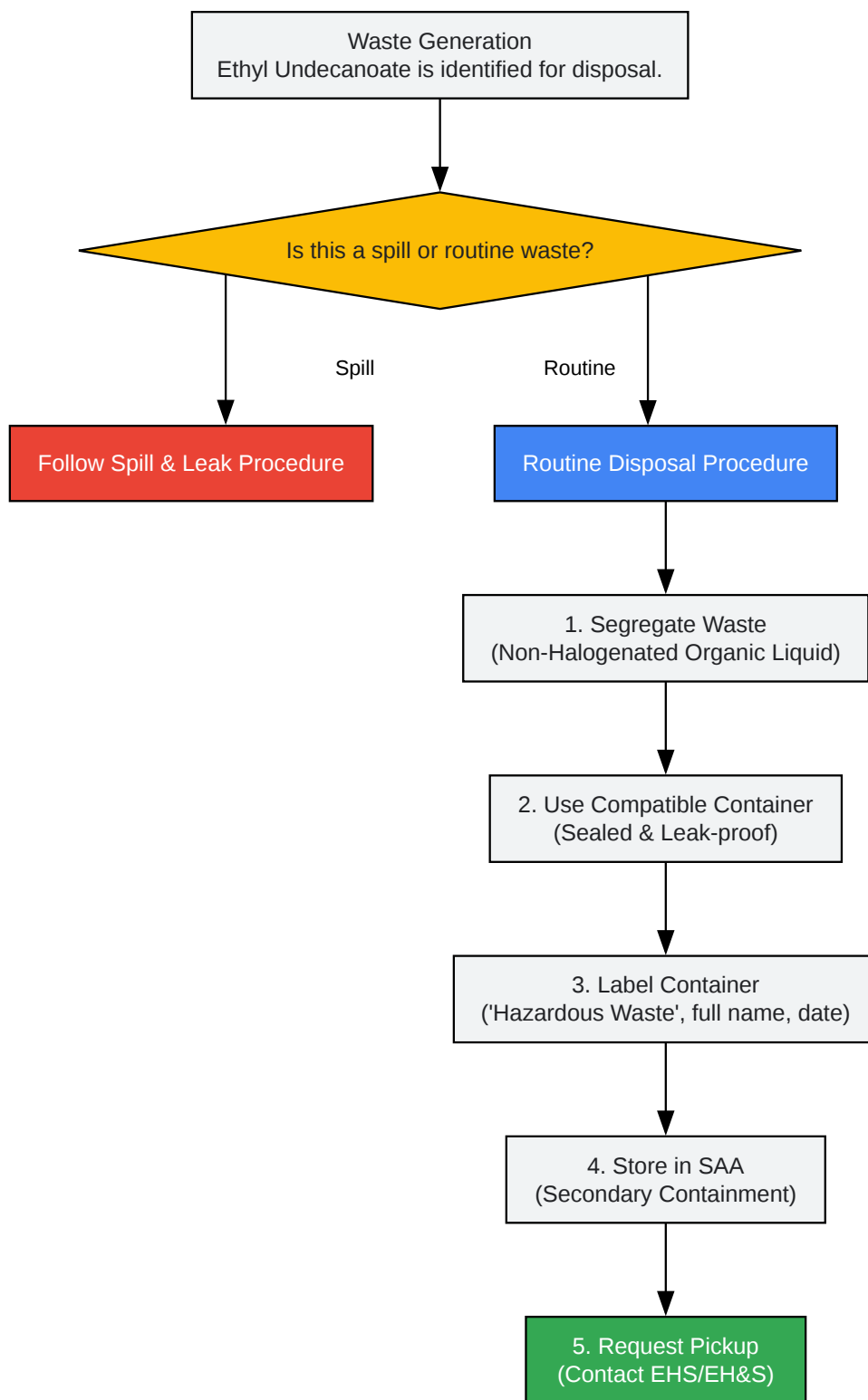
## 4. Storage in a Satellite Accumulation Area (SAA):

- Store the sealed waste container at or near the point of generation in a designated SAA.
- Ensure the SAA is equipped with secondary containment, such as a spill tray.
- Keep the waste container closed at all times, except when adding waste.
- Do not accumulate more than 55 gallons of hazardous waste in an SAA.

## 5. Arranging for Disposal:

- Once the container is full or you are ready to dispose of it, submit a waste collection request to your institution's Environmental Health and Safety (EHS) office.
- Do not transport hazardous waste through hallways or between buildings yourself; this must be done by trained EHS staff.

# Experimental Workflow: Disposal Logic



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Caption: Logical workflow for the proper disposal of **ethyl undecanoate** waste.

## Spill and Leak Procedures

In the event of a spill, prioritize safety and prevent the substance from entering drains or waterways.

- **Contain the Spill:** Absorb the liquid with an inert, non-combustible material such as sand, vermiculite, or earth.
- **Collect Cleanup Materials:** Carefully sweep or scoop the absorbent material into a designated, sealable waste container.
- **Dispose as Hazardous Waste:** All materials used for the cleanup, including contaminated PPE, must be disposed of as hazardous waste following the same procedure outlined above.

## Empty Container Disposal

Empty containers that held **ethyl undecanoate** must also be managed properly.

- **Rinsing:** An empty container that held a hazardous chemical should be triple-rinsed with a suitable solvent (such as ethanol) capable of removing the residue.
- **Collect Rinsate:** The solvent rinsate must be collected and disposed of as hazardous chemical waste.
- **Container Disposal:** After triple-rinsing, deface or remove all chemical labels from the container. The cap should be removed, and the container can then typically be disposed of as regular trash. Always confirm this final step with your institution's EHS guidelines.

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## References

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